

# Assessing the External Validity of the Born in Bradford Study

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A Comparative Guide for Researchers and Drug Development Professionals

The Born in Bradford (BiB) study is a large, multi-ethnic birth cohort study that provides a rich source of data for investigating the genetic, environmental, and social determinants of health and disease.<sup>[1][2]</sup> However, understanding the extent to which findings from this cohort can be generalized to other populations is crucial for its application in broader research and clinical contexts. This guide provides a comparative analysis of the BiB cohort, examining its characteristics against the Bradford population, national UK statistics, and other major birth cohorts to assess its external validity.

## Demographic and Socioeconomic Comparison

The external validity of a study is largely determined by the representativeness of its sample. The BiB cohort is broadly representative of the population of Bradford, a city in the north of England characterized by high levels of deprivation and ethnic diversity.<sup>[3][4]</sup> However, when compared to the wider UK population, there are notable differences.

### Table 1: Ethnic Composition Comparison

Ethnic Group	Born in Bradford Cohort (2007-2011)	Bradford Population (2021 Census)	England and Wales (2021 Census)
White	~50%	61.1%	81.7%
Asian/Asian British	~50% (predominantly Pakistani)	32.1% (25.5% Pakistani)	9.3%
Black/African/Caribbean/Black British	Not specified in snippets	2.7%	4.0%
Mixed/Multiple ethnic groups	Not specified in snippets	2.6%	2.9%
Other ethnic group	Not specified in snippets	2.0%	2.1%

Sources:[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

The most significant feature of the BiB cohort is its large South Asian population, primarily of Pakistani origin, which makes up approximately half of the cohort.[\[2\]](#)[\[3\]](#) This provides a unique opportunity to study health outcomes in this specific ethnic group, which is often underrepresented in research. However, it also means that findings may not be directly generalizable to the more predominantly White British population of the UK as a whole.

## Table 2: Socioeconomic Indicators Comparison

Indicator	Born in Bradford Cohort	Bradford Population	UK National Average
Deprivation	68% of children lived in the most deprived quintile of neighbourhoods in England and Wales. <a href="#">[2]</a>	34% of residents live in the most deprived decile of local areas in England. <a href="#">[4]</a>	Data not directly comparable in snippets.
Maternal Employment (at recruitment)	92% of White British women were or had been in paid employment, compared to 51% of Pakistani women. <a href="#">[8]</a> <a href="#">[9]</a>	Data not available in snippets.	Data not available in snippets.
Maternal Education (at recruitment)	11% of White British women had no educational qualifications, compared to 22% of Pakistani women. 26% of Pakistani women had degree-level education, compared to 19% of White British women. <a href="#">[8]</a> <a href="#">[9]</a>	Data not available in snippets.	Data not available in snippets.

The BiB cohort is characterized by high levels of socioeconomic deprivation, with a significant proportion of participants residing in the most deprived areas of England.[\[2\]](#)[\[3\]](#) This is reflective of the socioeconomic landscape of Bradford itself.[\[4\]](#) While this allows for important research into health inequalities, it may limit the generalizability of findings to more affluent populations.

## Comparison with Other UK Birth Cohorts

A direct comparison with other major UK birth cohorts, such as the Millennium Cohort Study (MCS) and the Avon Longitudinal Study of Parents and Children (ALSPAC), can further illuminate the unique characteristics of the BiB study.

**Table 3: High-Level Comparison of UK Birth Cohorts**

Feature	Born in Bradford (BiB)	Millennium Cohort Study (MCS)	Avon Longitudinal Study of Parents and Children (ALSPAC)
Recruitment Period	2007 - 2011[2]	2000 - 2002[10]	1991 - 1992
Geographic Scope	Bradford[2]	UK-wide[10]	Avon (Bristol and surrounding area)
Ethnic Diversity	High, with ~50% South Asian[2]	Representative of UK diversity at the time of recruitment.[10]	Predominantly White
Socioeconomic Focus	High deprivation[2]	Representative of UK socioeconomic spectrum.[10]	Broad socioeconomic spectrum

While the MCS is designed to be nationally representative, the BiB and ALSPAC cohorts are geographically focused.[10] The standout feature of BiB is its significant ethnic diversity and focus on a deprived urban population, offering a complementary perspective to the largely White and more socioeconomically diverse ALSPAC cohort.

## Experimental Protocols

The methodologies employed in the BiB study are crucial for understanding the data collected and assessing its quality.

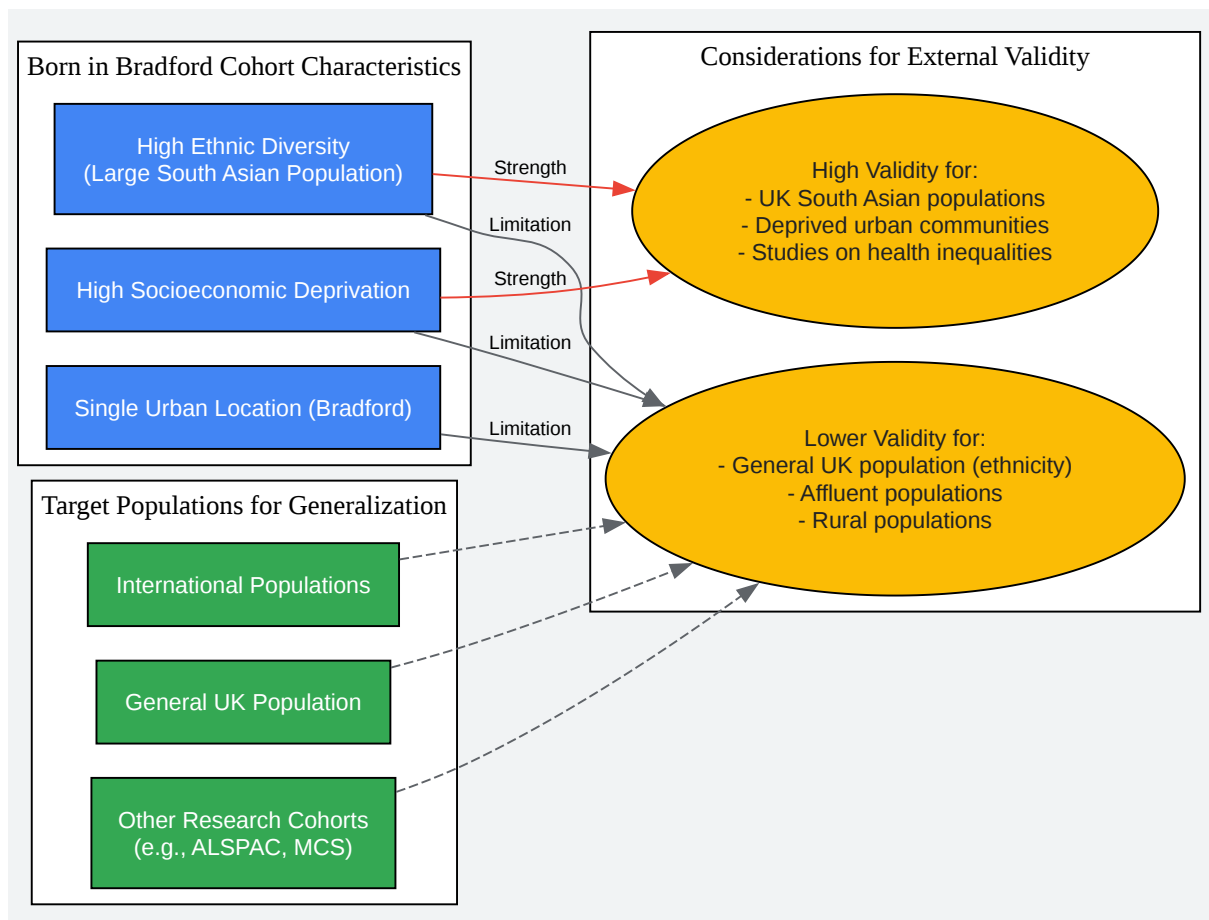
**Recruitment:** Pregnant women were primarily recruited at their 26-28 week oral glucose tolerance test (OGTT) appointment at the Bradford Royal Infirmary between March 2007 and December 2010.[11][12] This systematic approach to recruitment from a single maternity unit serving the city aimed to capture a large and representative sample of pregnancies in Bradford.

Data Collection: The BiB study employs a multi-faceted approach to data collection, including:

- Questionnaires: Detailed questionnaires were administered to mothers during pregnancy and at various follow-up stages, covering a wide range of topics including demographics, lifestyle, and mental and physical health.[\[11\]](#)
- Biological Samples: The study has a comprehensive biobank, including maternal and paternal blood and saliva samples, as well as cord blood.[\[1\]](#)[\[11\]](#)
- Clinical Measurements: Anthropometric measurements of both mothers and children were taken at birth and during follow-ups.[\[11\]](#)
- Routine Data Linkage: Consent was obtained for linkage to routine health and education records, providing long-term follow-up data.[\[13\]](#)

## Factors Influencing External Validity of Born in Bradford Findings

The following diagram illustrates the key factors that researchers should consider when evaluating the generalizability of findings from the Born in Bradford study.



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Caption: Factors influencing the external validity of Born in Bradford study findings.

## Conclusion

The Born in Bradford study is a powerful resource for health research, particularly for understanding the health of a multi-ethnic and socioeconomically deprived urban population. Its key strengths lie in its large, ethnically diverse cohort and the wealth of longitudinal data collected.

For researchers, scientists, and drug development professionals, it is essential to recognize both the strengths and limitations of the BiB data when considering the applicability of its findings. While the results from BiB are highly relevant to similar urban and ethnic minority populations in the UK and globally, caution should be exercised when generalizing to the broader, more affluent, and less ethnically diverse populations. The detailed methodological information and the comparative data provided in this guide should aid in making informed decisions about the use and interpretation of findings from this invaluable research platform.

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